High-Fidelity Immunohistochemical Detection of CART (55-102)

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Compound of Interest

Compound Name:	*CART (55-102) (human)*
Cat. No.:	*B561574*

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Application Note & Protocol: Central Nervous System Tissue

Introduction & Biological Context

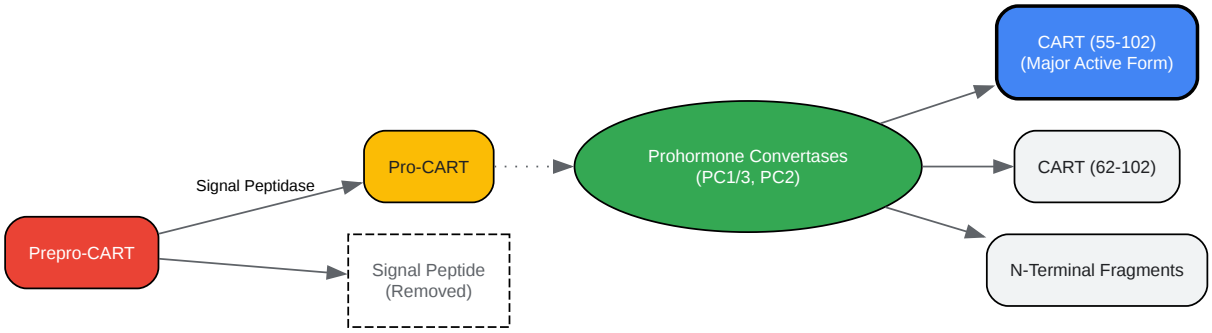
Cocaine- and Amphetamine-Regulated Transcript (CART) is a neuropeptide critical to energy homeostasis, reward processing, and stress response.[1][2] While the CARTPT gene encodes a prepro-peptide, the biologically active forms are generated through tissue-specific post-translational processing.

In the rat and human brain, the specific fragment CART (55-102) is a dominant bioactive peptide, particularly abundant in the hypothalamus (Arcuate Nucleus, Paraventricular Nucleus) and the Nucleus Accumbens. Detecting this specific fragment requires a protocol that preserves the small, soluble peptide within the cytoplasm while ensuring antibody access to the epitope.

CART Peptide Processing Pathway

Understanding the target epitope is crucial for specificity. CART (55-102) is a cleavage product of Pro-CART.

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Figure 1: Post-translational processing of CART. The 55-102 fragment is the primary target for functional IHC studies in the CNS.

Pre-Analytical Considerations (The "Make or Break" Phase)

Expert Insight: The Colchicine Requirement

Critical for Cell Body Visualization: CART peptides are rapidly transported from the soma (cell body) to axon terminals. In untreated animals, IHC often reveals dense fiber networks but faint or invisible cell bodies.

- Protocol: To visualize neuronal somata (e.g., in the PVN or Arcuate Nucleus), an intracerebroventricular (i.c.v.) injection of colchicine (50–100 µ g/rat) is recommended 24–48 hours prior to perfusion. Colchicine inhibits microtubule polymerization, blocking axonal transport and causing peptide accumulation in the soma.

Fixation Strategy

Small peptides like CART (55-102) are soluble and prone to washout. However, over-fixation masks epitopes.

- Gold Standard: Transcardial perfusion with 4% Paraformaldehyde (PFA) in 0.1M Phosphate Buffer (PB), pH 7.4.

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- Post-Fixation: Limit post-fixation to 2–4 hours at 4°C. Avoid overnight post-fixation if possible to maintain antigenicity.

Materials & Reagents

Component	Specification	Recommended Source (or Equivalent)
Primary Antibody	Rabbit Anti-CART (55-102)	Phoenix Pharmaceuticals (Cat# H-003-62)Industry Standard
Fixative	4% PFA in 0.1M PB	Freshly depolymerized
Blocking Buffer	3-5% Normal Donkey Serum (NDS) + 0.3% Triton X-100	Jackson ImmunoResearch
Secondary Antibody	Biotinylated Donkey Anti-Rabbit IgG	Vector Laboratories
Detection (Fluorescence)	Streptavidin-Alexa Fluor 488/594	Thermo Fisher / Invitrogen
Detection (Chromogenic)	ABC Kit + DAB Substrate	Vector Laboratories
Cryoprotectant	30% Sucrose in 0.1M PB	Sigma-Aldrich

Detailed Protocol: Free-Floating Cryosections

This protocol is optimized for rat/mouse brain tissue. Free-floating sections are superior to slide-mounted sections for neuropeptide detection due to better antibody penetration (double-sided access).

Phase 1: Tissue Preparation

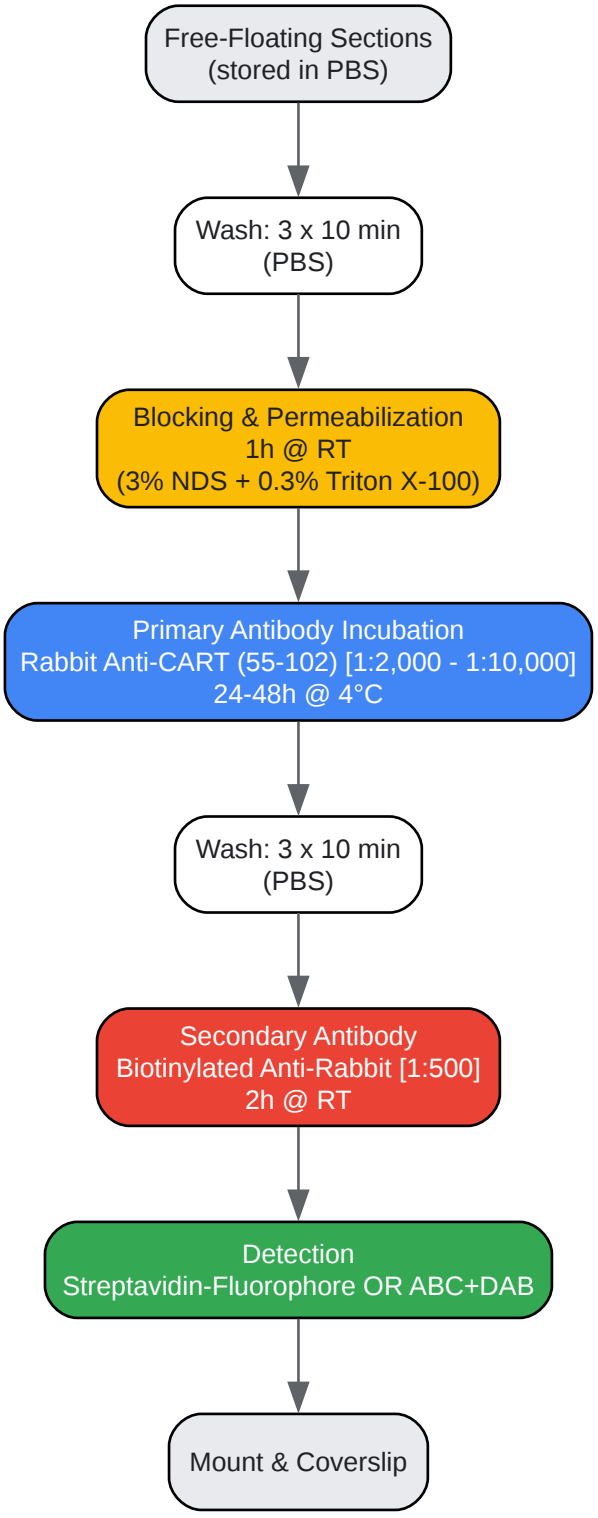
- Perfusion: Deeply anesthetize animal. Perfuse transcardially with ice-cold PBS (wash) followed by 200-300mL 4% PFA.

- Cryoprotection: Remove brain, post-fix for 2-4 hours. Transfer to 15% sucrose (overnight) then 30% sucrose (until sinks) at 4°C.

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- Sectioning: Cut 30–40 µm coronal sections using a freezing microtome or cryostat. Collect in cryoprotectant solution (PBS + 30% Ethylene Glycol + 30% Sucrose) for long-term storage at -20°C, or PBS for immediate use.

Phase 2: Staining Workflow



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Figure 2: Step-by-step free-floating IHC workflow.

Step-by-Step Procedure:

- Washing: Wash sections 3 × 10 min in PBS to remove cryoprotectant.
- Blocking: Incubate sections for 1 hour at Room Temperature (RT) in Blocking Buffer (PBS + 0.3% Triton X-100 + 3% Normal Serum matching the secondary host).
  - Note: Triton X-100 is essential for permeabilizing the membrane to access intracellular vesicles.
- Primary Antibody: Incubate sections in Rabbit Anti-CART (55-102) diluted in Blocking Buffer.
  - Recommended Dilution: 1:2,000 to 1:10,000 (Titration required).
  - Conditions:24 to 48 hours at 4°C. Gentle agitation is crucial.
- Washing: Wash 3 × 10 min in PBS.
- Secondary Antibody: Incubate with Biotinylated Donkey Anti-Rabbit IgG (1:500) for 2 hours at RT.
  - Why Biotin? The Avidin-Biotin amplification is often necessary for neuropeptides which may have low abundance outside the soma.
- Detection (Choose One):
  - Fluorescence: Incubate with Streptavidin-Alexa Fluor 488 (1:1000) for 1 hour at RT (Dark).
  - Chromogenic (DAB): Incubate with Avidin-Biotin Complex (ABC) for 1 hour, wash, then develop with DAB + H2O2.
- Mounting: Mount on gelatin-coated slides, air dry, and coverslip with anti-fade medium (for fluorescence) or DPX (for DAB).

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Validation & Troubleshooting

Self-Validating System: The Pre-Absorption Control

To confirm that staining is specific to CART (55-102) and not an artifact:

- Incubate the diluted primary antibody with synthetic CART (55-102) peptide (20 µg/mL) overnight at 4°C before applying to the tissue.
- Apply this pre-absorbed mixture to a set of control sections.
- Result: Specific staining should be completely abolished.[1]

Troubleshooting Table

Issue	Possible Cause	Corrective Action
No Staining (Soma)	Rapid axonal transport	Use Colchicine pretreatment (50-100µg i.c.v., 24h prior).
Weak Signal	Over-fixation	Reduce post-fixation time to <2 hours. Perform antigen retrieval (citrate pH 6.0, 80°C, 30 min) only if necessary.
High Background	Insufficient Blocking	Increase Normal Serum to 5-10%. Ensure secondary antibody host matches serum.
Patchy Staining	Poor Penetration	Use free-floating sections. Increase Triton X-100 to 0.4-0.5%.

References

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